

Technical Guide to the Physical Properties of Lithium Tert-Butoxide Powder

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Compound of Interest

Compound Name: *Lithium tert-butoxide*

Cat. No.: *B106776*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **lithium tert-butoxide** powder, a critical reagent in organic synthesis and pharmaceutical development. The information is presented to be a valuable resource for laboratory work, process development, and safety considerations.

General Characteristics

Lithium tert-butoxide, with the chemical formula C_4H_9LiO , is an organolithium compound that presents as a white to off-white powder.^[1] It is a strong, non-nucleophilic base widely employed in a variety of organic reactions, including deprotonation, elimination, and catalysis.^{[2][3]} Due to its highly reactive nature, it is sensitive to moisture and air, necessitating handling under inert atmospheric conditions.^[4]

Quantitative Physical Properties

The following tables summarize the key physical properties of **lithium tert-butoxide** powder, compiled from various sources. Discrepancies in reported values can be attributed to differences in measurement techniques and sample purity.

Table 1: General Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₄ H ₉ LiO	[2]
Molar Mass	80.05 g/mol	[3]
Appearance	White to off-white powder	[1]
Odor	Odorless	[4]

Table 2: Thermal Properties

Property	Value	Conditions	Source(s)
Melting Point	~283 °C (decomposes)	Not specified	[3][5]
~150 °C (decomposition)	Not specified	[4]	
Boiling Point	68-70 °C	Not specified	[2]
110 °C	at 0.1333 hPa (sublimes)	[6][7]	
Sublimation	Sublimes without decomposition at 110 °C in vacuum	Vacuum	[2][3]

Table 3: Density and Solubility

Property	Value	Temperature	Source(s)
Density	0.89 g/cm ³	20 °C	[2][3]
0.918 g/cm ³ (hexamer)	Not specified	[1]	
~0.5 g/cm ³ (Bulk Density)	20 °C	[5]	
Solubility in Hexane	16% (w/w)	Not specified	[2][3]
Solubility in THF	23% (w/w)	20 °C	[5]
Solubility in Toluene	5% (w/w)	20 °C	[5]
Water Solubility	Reacts violently	Not applicable	[2]

Structural and Spectroscopic Data

Crystal Structure

Lithium tert-butoxide is known to form aggregates in both the solid state and in solution. X-ray crystallography studies have revealed the existence of a hexameric form.[1][8]

The crystal structure of the hexameric form of **lithium tert-butoxide** has been determined to be monoclinic, belonging to the space group C2/m.[8] The unit cell parameters are reported as a = 2953.5 pm, b = 1752.1 pm, and c = 1008.9 pm, with a β angle of 92.95°.[8] The structure exhibits disorder in the positions of the lithium atoms, with Li-O bond lengths ranging from 186.1 to 198.4 pm.[8]

Spectroscopic Properties

¹H NMR Spectroscopy: The proton NMR spectrum of **lithium tert-butoxide** in a suitable deuterated solvent is expected to show a single peak corresponding to the nine equivalent protons of the tert-butyl group.

FT-IR Spectroscopy: The infrared spectrum of **lithium tert-butoxide** displays characteristic absorptions corresponding to the C-H and C-O stretching and bending vibrations of the tert-butoxide group.

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of key physical properties of **lithium tert-butoxide**, with specific considerations for its air- and moisture-sensitive nature.

Synthesis of Lithium tert-butoxide

Lithium tert-butoxide can be synthesized in the laboratory via the reaction of tert-butanol with n-butyllithium in a suitable aprotic solvent.

Materials:

- tert-butanol
- n-butyllithium in hexanes
- Anhydrous tetrahydrofuran (THF)
- Inert gas (Argon or Nitrogen)
- Schlenk line apparatus

Procedure:

- Under an inert atmosphere, a solution of tert-butanol in anhydrous THF is prepared in a Schlenk flask equipped with a magnetic stir bar.
- The flask is cooled in an ice bath.
- A solution of n-butyllithium in hexanes is added dropwise to the stirred tert-butanol solution.
- The reaction mixture is allowed to warm to room temperature and stirred for a specified period to ensure complete reaction.
- The resulting solution of **lithium tert-butoxide** can be used directly or the solvent can be removed under vacuum to yield the solid powder.

Determination of Melting Point

The melting point of the air-sensitive **lithium tert-butoxide** powder is determined using a sealed capillary method.

Materials:

- **Lithium tert-butoxide** powder
- Glass capillary tubes
- Glovebox with an inert atmosphere
- Melting point apparatus

Procedure:

- Inside a glovebox, a small amount of the dry **lithium tert-butoxide** powder is loaded into a glass capillary tube.
- The open end of the capillary tube is sealed using a flame or a suitable sealant to prevent exposure to the atmosphere.
- The sealed capillary is then taken out of the glovebox and placed in a melting point apparatus.
- The sample is heated at a controlled rate, and the temperature range over which the solid melts is observed and recorded. A rapid initial heating can be used to determine an approximate melting range, followed by a slower, more precise measurement.

Determination of Density

The bulk density of **lithium tert-butoxide** powder can be determined by measuring the mass of a known volume of the powder in an inert atmosphere.

Materials:

- **Lithium tert-butoxide** powder

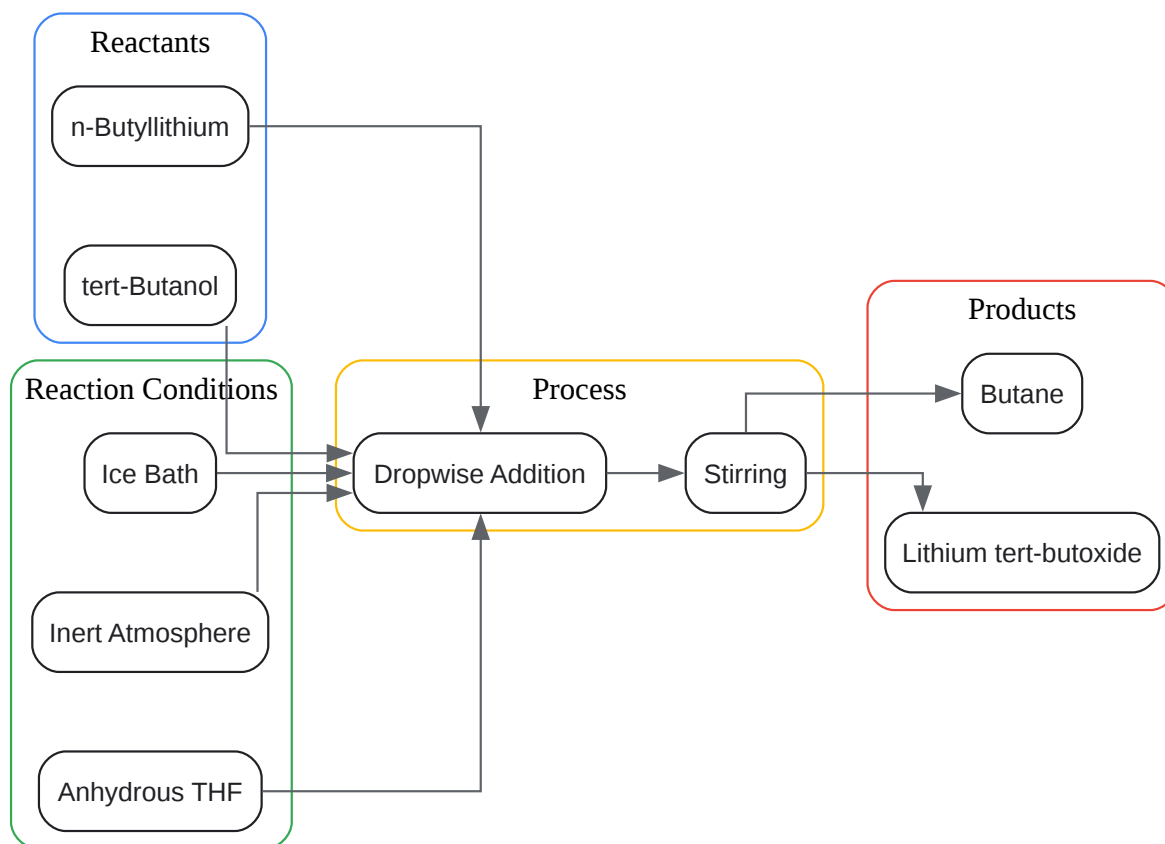
- Graduated cylinder of a known volume
- Balance
- Glovebox with an inert atmosphere

Procedure:

- Inside a glovebox, a graduated cylinder of a known volume is tared on a balance.
- The **lithium tert-butoxide** powder is carefully added to the graduated cylinder up to a specific volume mark.
- The mass of the powder is recorded.
- The bulk density is calculated by dividing the mass of the powder by the occupied volume.

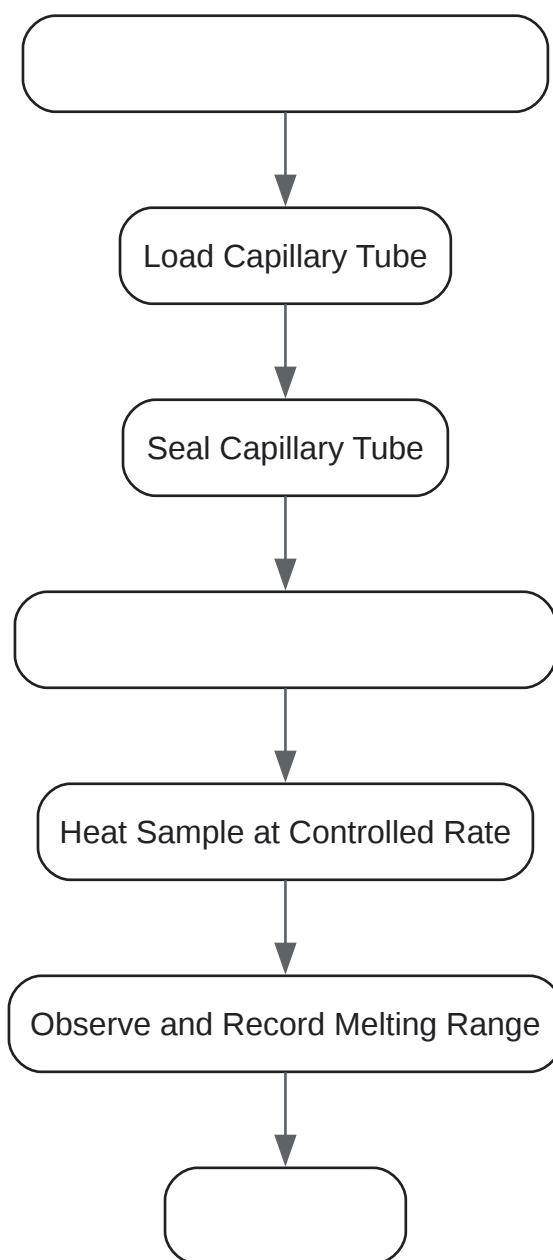
Visualizations

The following diagrams illustrate key processes related to **lithium tert-butoxide**.



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Caption: Workflow for the synthesis of **lithium tert-butoxide**.



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Caption: Experimental workflow for melting point determination.

Safety and Handling

Lithium tert-butoxide is a flammable solid that reacts violently with water.^[2] It is also corrosive and can cause severe skin and eye damage. All handling of the powder should be conducted in a well-ventilated area, preferably within a glovebox under an inert atmosphere, by

personnel trained in handling air-sensitive reagents. Appropriate personal protective equipment, including flame-retardant lab coats, safety goggles, and gloves, must be worn.

Conclusion

This technical guide provides a comprehensive summary of the key physical properties of **lithium tert-butoxide** powder. The tabulated data, detailed experimental protocols, and visual workflows are intended to assist researchers and professionals in the safe and effective use of this important chemical reagent. The inherent reactivity of **lithium tert-butoxide** necessitates careful handling and adherence to appropriate safety procedures.

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